

# Application Notes: Disperse Blue 1 as a Reference Standard in Chromatography

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## Compound of Interest

Compound Name: *Disperse Blue 1*

Cat. No.: *B124965*

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## Introduction

**Disperse Blue 1**, an anthraquinone-based dye, serves as a valuable reference standard in various chromatographic applications due to its well-defined chemical and physical properties. [1][2] Its primary applications include the analysis of textiles, plastics, hair dye formulations, and environmental samples. [1][2] This document provides detailed application notes and protocols for the use of **Disperse Blue 1** as a reference standard, primarily focusing on High-Performance Liquid Chromatography (HPLC).

Chemical and Physical Properties of **Disperse Blue 1**

Property	Value	Reference
CAS Number	2475-45-8	[3]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>4</sub> O <sub>2</sub>	[3]
Molecular Weight	268.27 g/mol	[1][3]
Melting Point	332 °C	[1][2]
λ <sub>max</sub>	607 nm	[1]
Appearance	Blue-black microcrystalline powder	[2]
Solubility	Sparingly soluble in 1 M NH <sub>4</sub> OH (10 mg/mL)	[1]

## Chromatographic Applications

**Disperse Blue 1** is frequently analyzed using reverse-phase HPLC with UV or mass spectrometry detection.[4][5][6] It can be used for qualitative identification based on retention time and for quantitative analysis to determine its concentration in various matrices. The standardized methods allow for the detection and quantification of **Disperse Blue 1**, which is crucial for quality control and safety assessment, especially considering its classification as a potential carcinogen by the International Agency for Research on Cancer.[6]

## Quantitative Data Summary

The following tables summarize key quantitative parameters from validated HPLC methods for the analysis of **Disperse Blue 1**.

Method 1: HPLC-DAD for Workplace Air Monitoring[6]

Parameter	Value
Column	Ultra C18 (250 mm x 4.6 mm ID, 5 µm)
Mobile Phase	Acetonitrile / 10 mmol/L Ammonium Acetate (45/55, v/v)
Flow Rate	0.6 mL/min
Detection Wavelength	615 nm
Injection Volume	5 µL
Column Temperature	30°C
Linearity Range	2.4 - 48 µg/mL
Limit of Detection (LOD)	0.52 ng/mL
Limit of Quantification (LOQ)	1.6 ng/mL

Method 2: HPLC with UV and Mass Detection (DIN 54231)[\[5\]](#)[\[7\]](#)

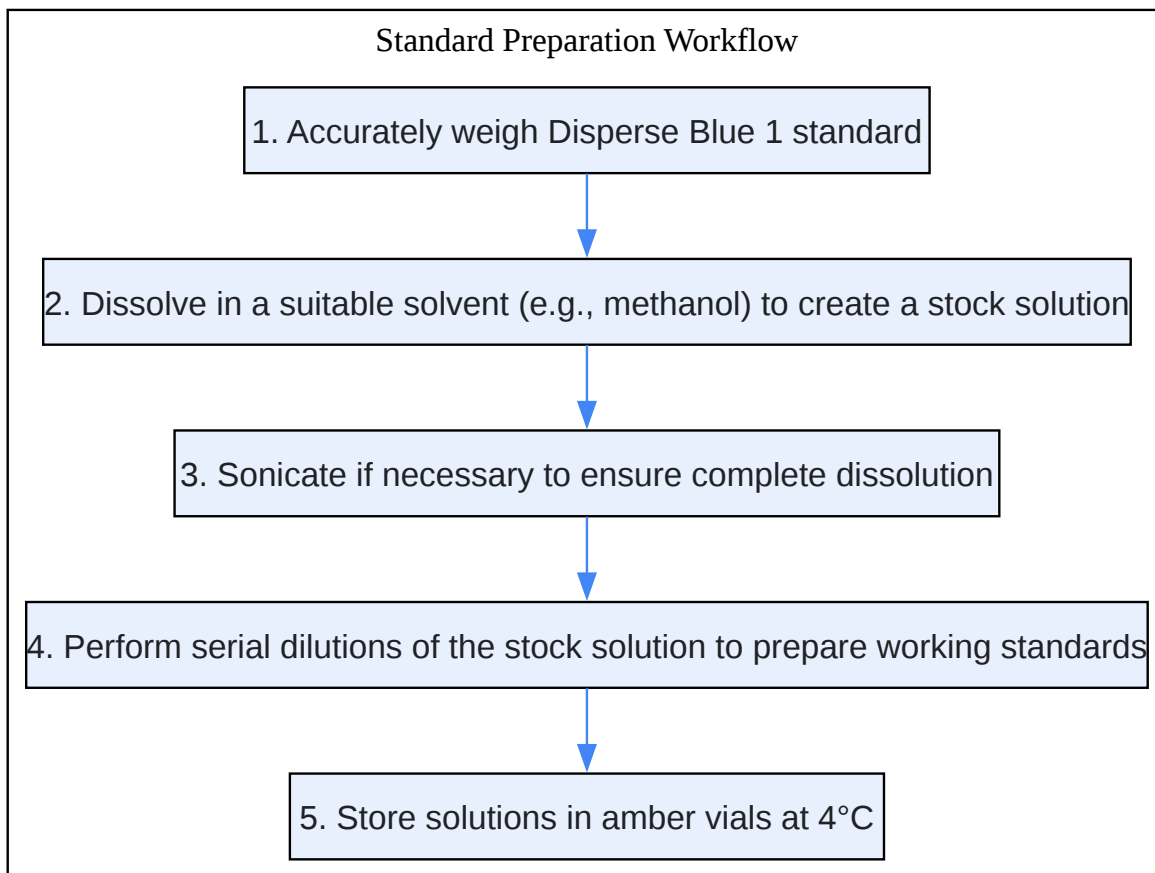
Parameter	Value
System	ACQUITY Arc System with PDA and QDa Mass Detector
Detection Limit (DIN 54231)	0.7 mg/L

## Experimental Protocols

Below are detailed protocols for the preparation and analysis of **Disperse Blue 1** using HPLC.

### Protocol 1: Standard Solution Preparation

This protocol outlines the preparation of a stock and working standard solutions of **Disperse Blue 1**.



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Caption: Workflow for preparing **Disperse Blue 1** standard solutions.

#### Protocol 2: HPLC-DAD Analysis of **Disperse Blue 1**

This protocol is based on the method for determining **Disperse Blue 1** in workplace air samples.[6]

Materials and Equipment:

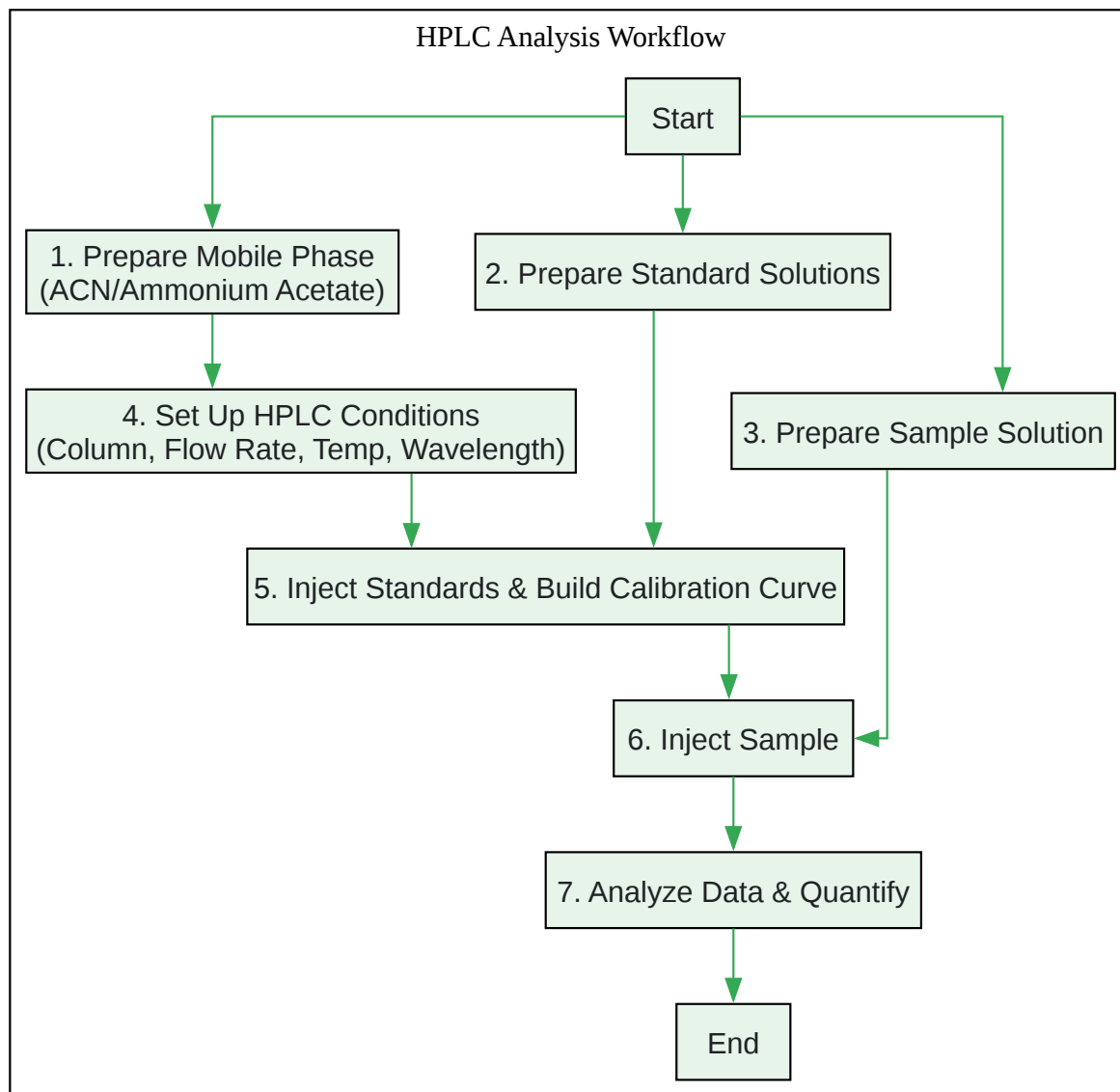
- **Disperse Blue 1** reference standard
- HPLC grade acetonitrile and methanol

- Ammonium acetate
- Deionized water
- HPLC system with a Diode Array Detector (DAD)
- Ultra C18 column (250 mm x 4.6 mm ID, 5  $\mu$ m) with a guard column
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45  $\mu$ m)

#### Procedure:

- **Mobile Phase Preparation:** Prepare a 10 mmol/L ammonium acetate solution in deionized water. The mobile phase consists of a 45:55 (v/v) mixture of acetonitrile and the 10 mmol/L ammonium acetate solution.
- **Standard Preparation:** Prepare a stock solution of **Disperse Blue 1** in methanol. From the stock solution, prepare a series of working standards with concentrations ranging from 2.4 to 48  $\mu$ g/mL by diluting with methanol.
- **Sample Preparation (Air Samples):**
  - Draw a known volume of air through a cellulose filter.
  - Elute the **Disperse Blue 1** from the filter with 3 mL of methanol using a mechanical shaker for 30 minutes.
  - Filter the resulting solution through a 0.45  $\mu$ m syringe filter prior to HPLC analysis.
- **Chromatographic Conditions:**
  - Set the column temperature to 30°C.
  - Set the mobile phase flow rate to 0.6 mL/min.

- Set the injection volume to 5  $\mu$ L.
- Set the DAD to acquire data at 615 nm.
- Analysis:
  - Inject the prepared standards to generate a calibration curve.
  - Inject the prepared samples to determine the concentration of **Disperse Blue 1**.

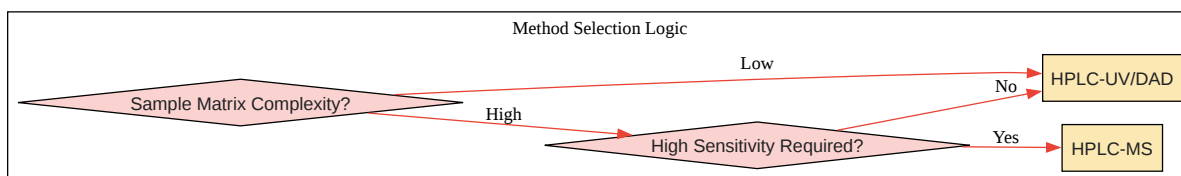


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Caption: General workflow for HPLC analysis of **Disperse Blue 1**.

## Logical Relationship for Method Selection

The choice of analytical method is dependent on the sample matrix and the required sensitivity.



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## References

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- To cite this document: BenchChem. [Application Notes: Disperse Blue 1 as a Reference Standard in Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124965#using-disperse-blue-1-as-a-reference-standard-in-chromatography]

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